Introduction: The Strategic Role of Fluorinated Anilines in Modern Chemistry

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Compound of Interest

Compound Name:	*5-(1,1-Difluoroethyl)-2-fluoroaniline*
Cat. No.:	*B13630598*

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5-(1,1-Difluoroethyl)-2-fluoroaniline is a fluorinated aromatic amine that holds significant potential as a building block in the synthesis of complex organic molecules, particularly within the pharmaceutical and agrochemical industries. The strategic placement of fluorine atoms and fluorinated alkyl groups on an aromatic scaffold can profoundly influence the physicochemical and pharmacokinetic properties of a molecule. The introduction of a fluorine atom can enhance metabolic stability, membrane permeability, and receptor binding affinity of the final active pharmaceutical ingredient (API)[1]. This guide provides a comprehensive overview of the molecular characteristics, a proposed synthetic pathway, analytical characterization, and potential applications of **5-(1,1-Difluoroethyl)-2-fluoroaniline**, tailored for researchers and professionals in drug development.

Compound Identity and Physicochemical Properties

The structural uniqueness of **5-(1,1-Difluoroethyl)-2-fluoroaniline**, featuring a trifluorinated profile with both an aromatic fluorine and a difluoroethyl group, makes it a desirable intermediate for introducing these motifs into target molecules.

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Identifier	Value
IUPAC Name	5-(1,1-Difluoroethyl)-2-fluoroaniline
Chemical Formula	$C_8H_8F_3N$
Molecular Weight	175.15 g/mol
CAS Number	Not readily available. A new CAS number would likely be assigned upon synthesis and registration.
Canonical SMILES	CC(C1=CC(=C(C=C1)F)N)(F)F

Proposed Synthesis Pathway

While a specific documented synthesis for **5-(1,1-Difluoroethyl)-2-fluoroaniline** is not widely available in the literature, a plausible and efficient synthetic route can be proposed based on established methodologies for the synthesis of analogous fluorinated anilines. A common and effective strategy involves the reduction of a corresponding nitroaromatic precursor.

The proposed synthesis commences with a suitable commercially available starting material, such as 1-fluoro-2-nitrobenzene, and proceeds through the introduction of the 1,1-difluoroethyl group, followed by the reduction of the nitro group to the desired aniline.

Experimental Protocol: Proposed Synthesis of **5-(1,1-Difluoroethyl)-2-fluoroaniline**

Step 1: Friedel-Crafts Acylation of 1-fluoro-2-nitrobenzene

- To a stirred solution of 1-fluoro-2-nitrobenzene (1.0 eq) in a suitable solvent such as dichloromethane at 0 °C, add a Lewis acid catalyst, for example, aluminum chloride ($AlCl_3$, 1.2 eq).
- Slowly add acetyl chloride (1.1 eq) to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-16 hours, monitoring the progress by Thin Layer Chromatography (TLC).

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- Upon completion, quench the reaction by carefully pouring it into a mixture of ice and concentrated hydrochloric acid.
- Extract the product with dichloromethane, wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield 1-(4-fluoro-3-nitrophenyl)ethan-1-one.

Step 2: Fluorination of the Ketone

- Dissolve the 1-(4-fluoro-3-nitrophenyl)ethan-1-one (1.0 eq) in an appropriate solvent like dichloromethane.
- Add a fluorinating agent such as diethylaminosulfur trifluoride (DAST) or a similar reagent (2.5 eq) dropwise at 0 °C.
- Allow the mixture to stir at room temperature for 24-48 hours.
- Carefully quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- Extract the product with dichloromethane, dry the organic phase over anhydrous magnesium sulfate, and concentrate to give 4-(1,1-difluoroethyl)-1-fluoro-2-nitrobenzene.

Step 3: Reduction of the Nitro Group

- Dissolve the 4-(1,1-difluoroethyl)-1-fluoro-2-nitrobenzene (1.0 eq) in a solvent such as ethanol or ethyl acetate.
- Add a reducing agent, for instance, iron powder (3.0 eq) and a catalytic amount of ammonium chloride in water.
- Heat the mixture to reflux (around 70-80 °C) and stir for 4-6 hours until the reaction is complete (monitored by TLC).
- Cool the reaction mixture to room temperature and filter through a pad of celite to remove the iron residues.
- Concentrate the filtrate under reduced pressure, and purify the crude product by column chromatography on silica gel to obtain **5-(1,1-Difluoroethyl)-2-fluoroaniline**.

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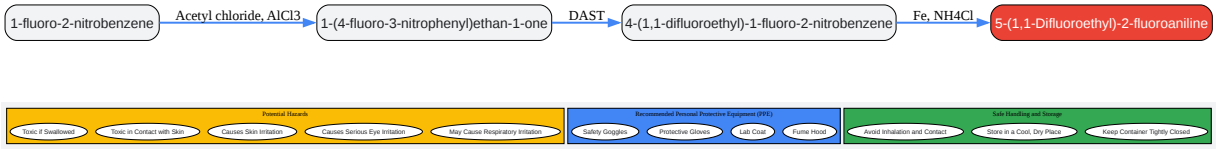

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Key safety considerations for handling fluorinated anilines.

Conclusion

5-(1,1-Difluoroethyl)-2-fluoroaniline represents a strategically important, albeit not widely commercialized, chemical intermediate. Its trifluorinated structure offers a unique combination of properties that are highly sought after in the design of novel pharmaceuticals and agrochemicals. This guide provides a foundational understanding of its properties, a practical approach to its synthesis, and an overview of its potential applications, thereby serving as a valuable resource for researchers dedicated to advancing the frontiers of chemical synthesis and drug discovery.

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